

Safe Disposal of BOC-L-Alanine Benzyl Ester: A Procedural Guide

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Compound of Interest

Compound Name: BOC-L-Alanine benzyl ester

Cat. No.: B558391

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of **BOC-L-Alanine benzyl ester**, a common reagent in peptide synthesis. Adherence to these protocols is essential for minimizing risks and complying with regulatory standards.

Key Safety and Hazard Information

BOC-L-Alanine benzyl ester is classified with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary measures include avoiding inhalation of dust or vapors, wearing appropriate personal protective equipment (PPE), and ensuring adequate ventilation.^{[1][2][3][4]} In case of exposure, it is critical to seek fresh air, flush affected skin or eyes with water, and seek medical attention if symptoms persist.^{[2][4][5]}

Quantitative Data Summary

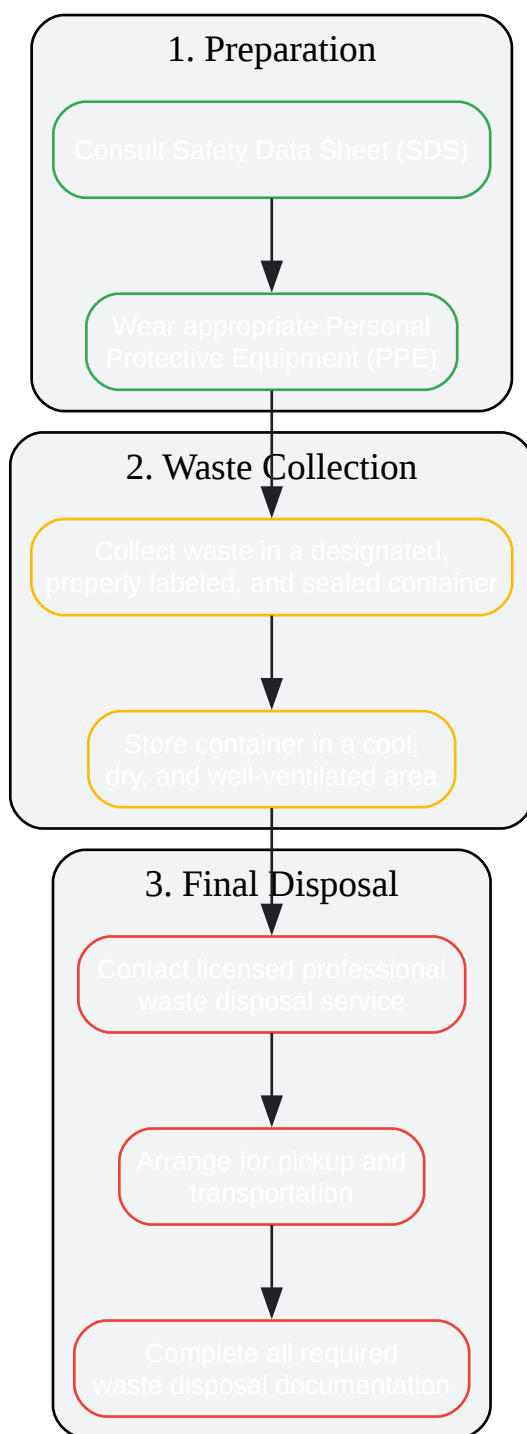
For quick reference, the table below summarizes key quantitative and physical properties of **BOC-L-Alanine benzyl ester**.

Property	Value	Source
CAS Number	51814-54-1	[6]
Molecular Formula	C15H21NO4	[7]
Molecular Weight	279.33 g/mol	[7]
Appearance	Colorless to light-yellow liquid or solid	[7]
Purity	≥95%	[7]
Storage Temperature	Refrigerator (4°C) or Ambient	[7]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **BOC-L-Alanine benzyl ester**. This procedure is designed to be followed sequentially to ensure all safety and regulatory aspects are addressed.

Experimental Workflow for Disposal



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Caption: Workflow for the safe disposal of **BOC-L-Alanine benzyl ester**.

Detailed Disposal Methodologies

1. Preparation and Personal Protective Equipment (PPE):

- Consult the Safety Data Sheet (SDS): Before handling the chemical for disposal, thoroughly review its SDS.
- Personal Protective Equipment: Always wear appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile rubber).
 - Safety goggles or a face shield to protect against splashes.
 - A lab coat or other protective clothing.
 - Use a fume hood or ensure adequate ventilation to avoid inhaling vapors.[\[1\]](#)[\[2\]](#)

2. Waste Segregation and Storage:

- Designated Waste Container: Collect unused **BOC-L-Alanine benzyl ester** and any materials contaminated with it (e.g., filter paper, pipette tips) in a designated, chemically compatible, and sealable waste container.
- Labeling: Clearly label the waste container with the chemical name ("**BOC-L-Alanine benzyl ester**") and relevant hazard symbols.
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

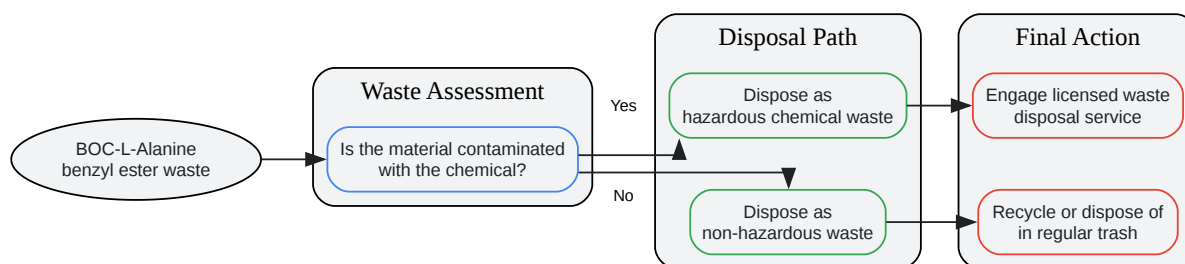
3. Final Disposal Procedure:

- Professional Disposal Service: The disposal of **BOC-L-Alanine benzyl ester** must be handled by a licensed professional waste disposal company.[\[2\]](#)[\[3\]](#) Do not attempt to dispose of this chemical down the drain or in regular trash.[\[1\]](#)[\[2\]](#)
- Regulatory Compliance: Ensure that the disposal process complies with all local, state, and federal environmental regulations.
- Container Decontamination: Empty containers should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate should be collected and disposed of as hazardous

waste. Puncturing the container after rinsing can prevent reuse.[1]

Logical Decision Pathway for Disposal

The following diagram illustrates the decision-making process for the proper disposal route of **BOC-L-Alanine benzyl ester**.



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Caption: Decision pathway for **BOC-L-Alanine benzyl ester** waste disposal.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. fishersci.com [fishersci.com]
- 5. carlroth.com [carlroth.com]
- 6. bjoka-vip.com [bjoka-vip.com]
- 7. medchemexpress.com [medchemexpress.com]

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